Introduction to Isotopic Labeling and Mass Spectrometry

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Compound of Interest

Compound Name: *DL-Glyceraldehyde-1-13C*

Cat. No.: *B118914*

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Isotopic labeling is a technique used to track the passage of an isotope through a reaction, metabolic pathway, or cell. By replacing an atom of a specific element with its heavier, stable isotope, researchers can differentiate the labeled molecule from its unlabeled counterpart using mass spectrometry. The difference in mass, or the "mass shift," allows for precise detection and quantification. The theoretical mass shift is the calculated difference between the monoisotopic mass of a labeled molecule and its unlabeled form.

The monoisotopic mass is calculated by summing the masses of the most abundant naturally occurring stable isotope for each atom in the molecule.[1] For carbon, this is ^{12}C; for hydrogen, ^{1}H; and for oxygen, ^{16}O.[1]

Methodology for Calculating Theoretical Mass Shift

The calculation of the theoretical mass shift for DL-Glyceraldehyde-1-^{13}C is a precise and straightforward process based on the fundamental properties of its constituent atoms. The methodology involves determining the monoisotopic mass of both the unlabeled (native) and the ^{13}C-labeled molecule.

Step-by-Step Calculation Protocol

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- Determine the Molecular Formula: The first step is to establish the molecular formula for the compound of interest. For DL-Glyceraldehyde, the formula is $C_3H_6O_3$.[2][3]
- Identify Constituent Isotopes: For the unlabeled molecule, the most abundant isotopes are used: ^{12}C, ^{1}H, and ^{16}O. For the labeled molecule, DL-Glyceraldehyde-1-^{13}C, one ^{12}C atom is replaced by a ^{13}C atom.
- Obtain Precise Monoisotopic Masses: The exact monoisotopic masses for each isotope are sourced from established scientific databases.
  - ^{12}C: 12.00000000000 Da (by definition)[4][5]
  - ^{1}H: 1.00782503223 Da[6]
  - ^{16}O: 15.99491461957 Da[7]
  - ^{13}C: 13.003354835 Da[8]
- Calculate the Monoisotopic Mass of Unlabeled DL-Glyceraldehyde ($C_3H_6O_3$): The mass is the sum of its constituent atoms: $Mass_{unlabeled} = (3 \times Mass_{^{12}C}) + (6 \times Mass_{^{1}H}) + (3 \times Mass_{^{16}O})$
- Calculate the Monoisotopic Mass of Labeled DL-Glyceraldehyde-1-^{13}C ($(^{13}C)(^{12}C)_2H_6O_3$): The mass is calculated by substituting one ^{12}C atom with one ^{13}C atom: $Mass_{labeled} = (1 \times Mass_{^{13}C}) + (2 \times Mass_{^{12}C}) + (6 \times Mass_{^{1}H}) + (3 \times Mass_{^{16}O})$
- Calculate the Theoretical Mass Shift: The mass shift is the difference between the mass of the labeled and unlabeled molecule. $\Delta Mass = Mass_{labeled} - Mass_{unlabeled}$ This simplifies to the fundamental difference between the two carbon isotopes: $\Delta Mass = Mass_{^{13}C} - Mass_{^{12}C}$

Data Presentation: Quantitative Summary

The following tables provide a clear summary of the isotopic masses and the calculated results for DL-Glyceraldehyde and its ^{13}C-labeled isotopologue.

Table 1: Monoisotopic Masses of Relevant Isotopes

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Isotope	Monoisotopic Mass (Da)	Source
^{1}H	1.00782503223	[6]
^{12}C	12.00000000000	[4][5]
^{13}C	13.003354835	[8]
^{16}O	15.99491461957	[7]

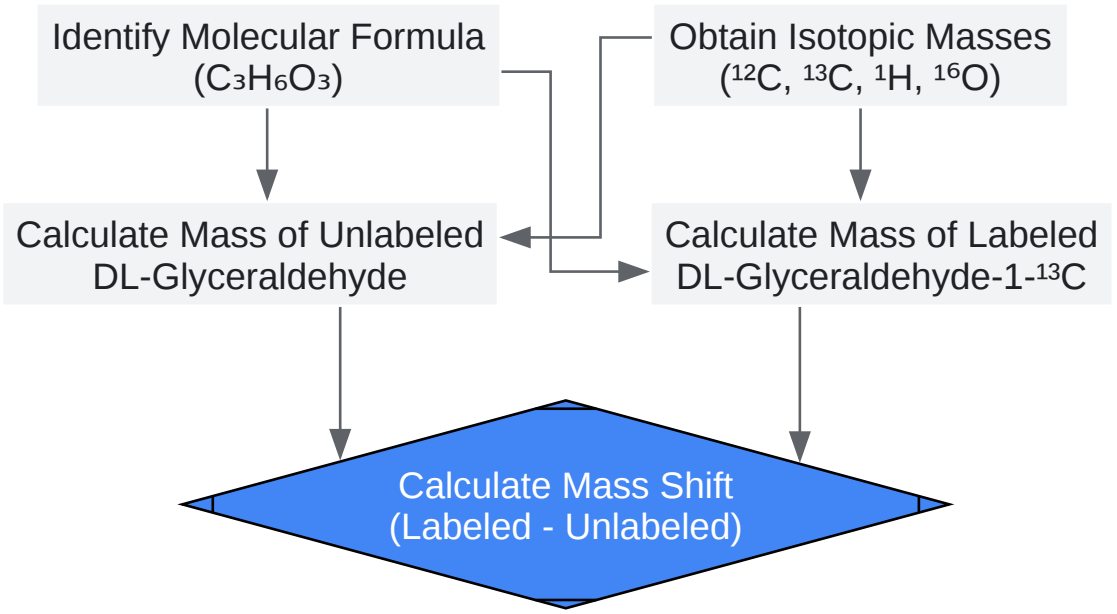
Table 2: Calculation of Theoretical Mass Shift

Description	Formula	Calculation	Monoisotopic Mass (Da)
Unlabeled DL-Glyceraldehyde	$C_3H_6O_3$	(3×12.00000000000) + (6×1.00782503223) + (3×15.99491461957)	90.03169403169
DL-Glyceraldehyde-1-^{13}C	$(^{13}C)(^{12}C)_2H_6O_3$	(1×13.003354835) + (2×12.00000000000) + (6×1.00782503223) + (3×15.99491461957)	91.03504886669
Theoretical Mass Shift	ΔMass	Masslabeled - Massunlabeled	1.003354835

Visualizations

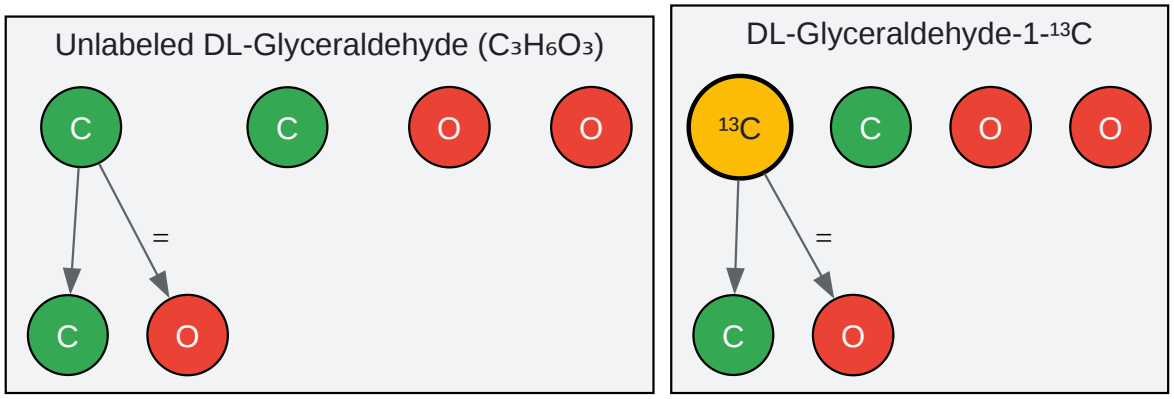
Diagrams are provided to illustrate the logical workflow of the calculation and the molecular distinction between the labeled and unlabeled compounds.

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Caption: Workflow for calculating theoretical mass shift.



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Caption: Simplified molecular comparison highlighting the ^{13}C label.

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